

An In-depth Technical Guide to the Physicochemical Properties of 2-Nitrophenethylamine

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Compound of Interest

Compound Name: **2-(2-Nitrophenyl)ethanamine**

Cat. No.: **B1314092**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Nitrophenethylamine, also known as **2-(2-nitrophenyl)ethanamine**, is a key chemical intermediate in the synthesis of a variety of pharmacologically active compounds, particularly those targeting neurological disorders. Its structure, featuring a phenethylamine backbone with a nitro group at the ortho position of the phenyl ring, provides a versatile scaffold for the development of novel therapeutics. This technical guide offers a comprehensive overview of the physicochemical properties of 2-Nitrophenethylamine, detailed experimental protocols for its synthesis and characterization, and an exploration of its known biological relevance.

Physicochemical Properties

A thorough understanding of the physicochemical properties of 2-Nitrophenethylamine is essential for its effective use in research and drug development. These properties influence its reactivity, solubility, and pharmacokinetic profile. The available data for the free base of 2-Nitrophenethylamine (CAS Number: 33100-15-1) are summarized below.

Table 1: Physicochemical Properties of 2-Nitrophenethylamine

Property	Value	Source
CAS Number	33100-15-1	[1] [2]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1] [3]
Molecular Weight	166.18 g/mol	[1] [3]
Appearance	Brown liquid or Red to Dark Red oil	[1] [4]
Boiling Point	147 °C at 13 Torr (Predicted)	[4]
Density	1.206 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	9.37 ± 0.10 (Predicted)	[4]
XLogP3	1.3	[2]
Solubility	Slightly soluble in Chloroform and Methanol. Soluble in Acetonitrile.	[3] [4]
Storage Conditions	0 - 8 °C	[1] [2]

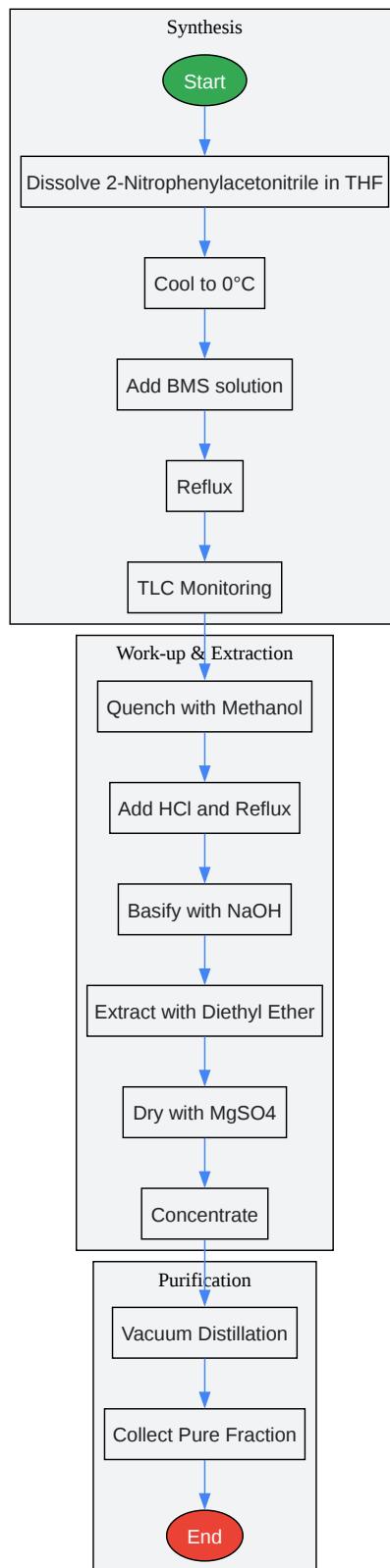
It is important to distinguish the free base from its hydrochloride salt, 2-Nitrophenethylamine hydrochloride (CAS Number: 861337-74-8), which is a light yellow or off-white solid with a melting point of 174.5 °C.[\[5\]](#)[\[6\]](#)

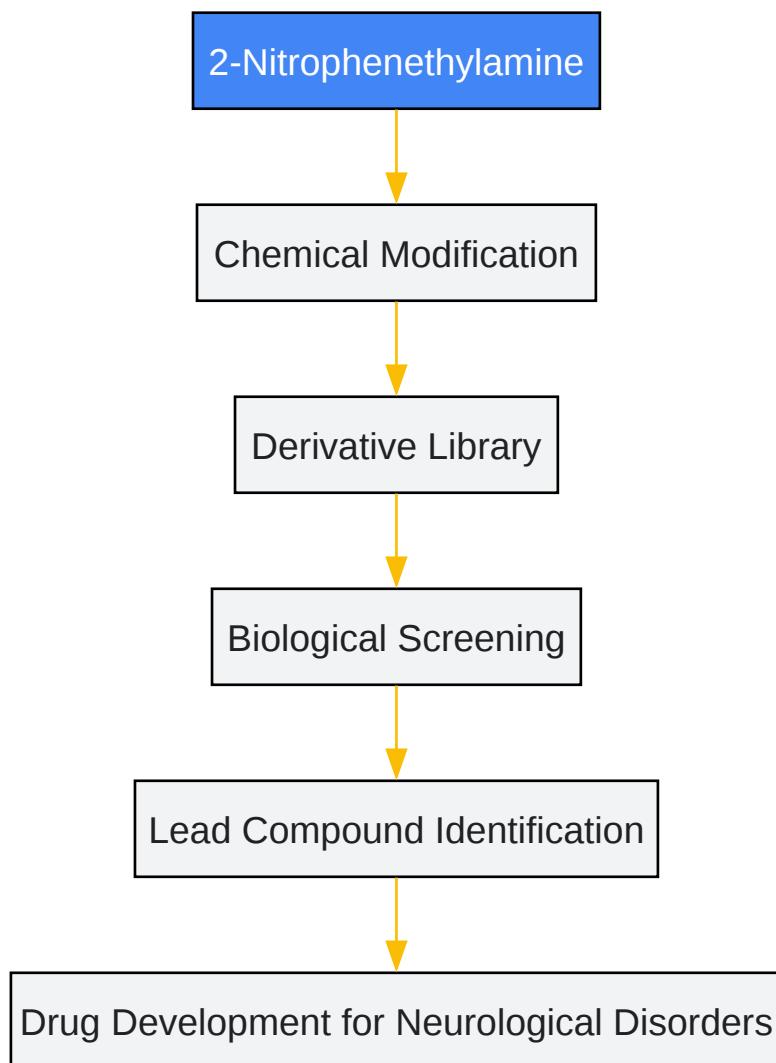
Synthesis and Purification

The primary synthetic route to 2-Nitrophenethylamine involves the reduction of 2-nitrophenylacetonitrile.

Experimental Protocol: Synthesis of 2-Nitrophenethylamine

Reaction Scheme:





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